

Spectroscopic Characterization of 4-(Oxetan-3-yloxy)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-(Oxetan-3-yloxy)aniline

Cat. No.: B1396200

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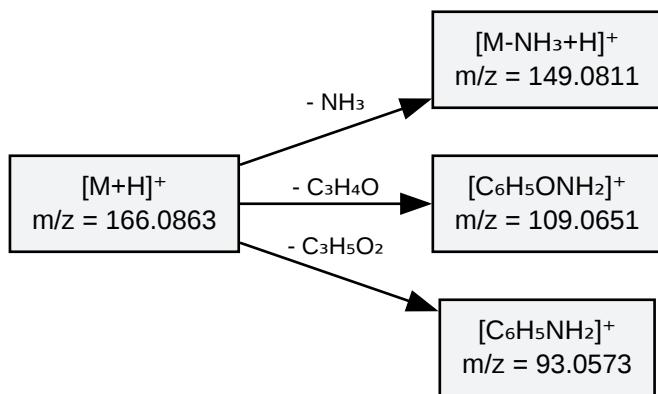
Introduction: The Strategic Importance of 4-(Oxetan-3-yloxy)aniline in Drug Discovery

In the landscape of modern medicinal chemistry, the strategic incorporation of small, strained ring systems has emerged as a powerful tool for optimizing the physicochemical and pharmacokinetic properties of drug candidates. Among these, the oxetane motif has garnered significant attention. **4-(Oxetan-3-yloxy)aniline** represents a key building block that marries the versatile synthetic handle of an aniline moiety with the beneficial properties of an oxetane ring. The oxetane unit, a four-membered cyclic ether, is often employed as a bioisostere for carbonyl or gem-dimethyl groups. Its introduction can lead to improved aqueous solubility, enhanced metabolic stability, and a reduction in lipophilicity, all critical parameters in the design of effective therapeutics.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **4-(Oxetan-3-yloxy)aniline**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As direct experimental spectra for this specific compound are not readily available in peer-reviewed literature, this guide will leverage established principles of spectroscopy, data from analogous structures, and predictive models to provide a robust and scientifically grounded interpretation. This approach is designed to equip researchers, scientists, and drug development professionals with the knowledge to identify, characterize, and utilize this valuable synthetic intermediate.

Molecular Structure and Spectroscopic Rationale

To comprehend the spectroscopic signature of **4-(Oxetan-3-yloxy)aniline**, it is essential to first visualize its molecular architecture. The molecule consists of a central aniline ring substituted at the para position with an oxetan-3-yloxy group. This structure gives rise to distinct regions that will be interrogated by different spectroscopic techniques.



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